

solubility of gadolinium sulfate in water at different temperatures

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Compound of Interest

Compound Name: **Gadolinium sulfate**

Cat. No.: **B137949**

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Technical Guide: Aqueous Solubility of Gadolinium Sulfate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **gadolinium sulfate** in water, with a focus on its temperature dependence. Gadolinium-based compounds are of significant interest in medical applications, particularly as contrast agents in magnetic resonance imaging (MRI). A thorough understanding of the physicochemical properties of gadolinium salts, such as solubility, is crucial for the formulation of stable and effective pharmaceutical products.

Introduction

Gadolinium sulfate ($\text{Gd}_2(\text{SO}_4)_3$) is an inorganic salt that typically exists in its hydrated form, **gadolinium sulfate** octahydrate ($\text{Gd}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$). Its solubility in aqueous solutions is a critical parameter for various applications, including the development of gadolinium-based contrast agents and in hydrometallurgical processes. This document outlines the temperature-dependent solubility of **gadolinium sulfate**, details the experimental methodologies for its determination, and provides a logical workflow for such experiments.

Temperature Dependence of Gadolinium Sulfate Solubility

A key characteristic of **gadolinium sulfate** is its retrograde solubility in water, meaning its solubility decreases as the temperature increases. This behavior is indicative of an exothermic heat of solution for the dissolution of **gadolinium sulfate** octahydrate.[\[1\]](#)

Quantitative Solubility Data

Recent research has systematically measured the solubility of heavy rare earth sulfates, including **gadolinium sulfate**, in water across a range of temperatures. The equilibrium saturating solid phase for **gadolinium sulfate** between 25 °C and 95 °C has been identified as the octahydrate, $\text{Gd}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$.[\[1\]](#) While the full dataset from the primary literature is not publicly available, the established trend of decreasing solubility with increasing temperature is a critical consideration for all applications. For context, a solubility of 3.98 g/100 mL has been reported, though the specific temperature for this measurement is not consistently cited.

Table 1: Solubility of **Gadolinium Sulfate** ($\text{Gd}_2(\text{SO}_4)_3$) in Water

Temperature (°C)	Solubility (g/100 g H ₂ O)
25	Data not publicly available
40	Data not publicly available
60	Data not publicly available
80	Data not publicly available
95	Data not publicly available

Note: While the precise quantitative data from the definitive study by Judge et al. (2023) is not accessible for inclusion here, the study confirms a strong decrease in solubility between 25 °C and 95 °C.[\[1\]](#)

Experimental Protocol for Solubility Determination

The following section details a standard methodology for determining the solubility of **gadolinium sulfate** in water at various temperatures. This protocol is a synthesis of established methods for inorganic salt solubility measurement.

Materials and Equipment

- **Gadolinium sulfate** octahydrate ($\text{Gd}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$)
- Deionized or distilled water
- Temperature-controlled water bath or heating mantle with a stirrer
- Calibrated thermometer or temperature probe
- Analytical balance
- Glass vials or flasks with airtight seals
- Filtration apparatus (e.g., syringe filters with a pore size of 0.45 μm or less)
- Drying oven
- Desiccator
- Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES) or other suitable analytical instrument for gadolinium quantification.

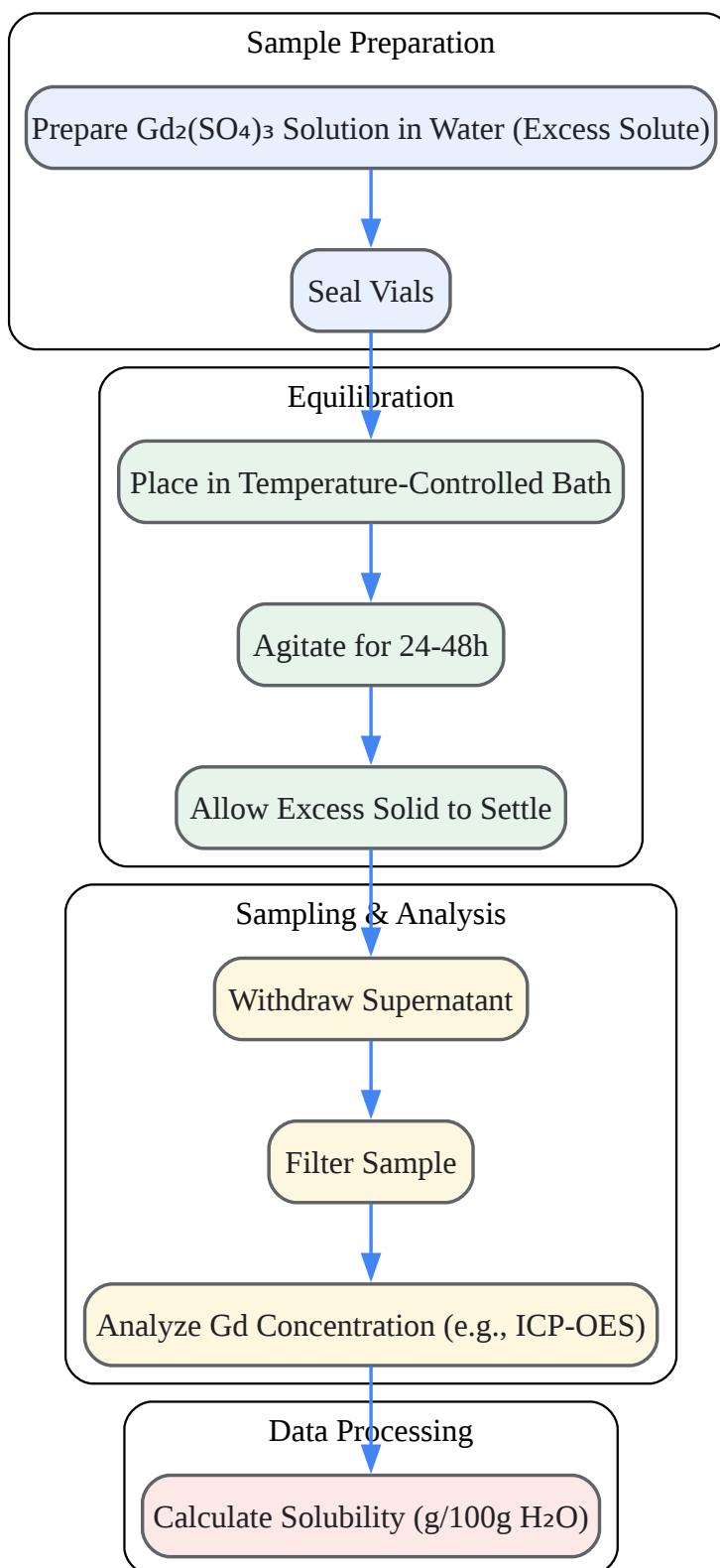
Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **gadolinium sulfate** octahydrate to a series of glass vials containing a known volume or mass of deionized water.
 - Seal the vials to prevent evaporation.
 - Place the vials in a temperature-controlled water bath set to the desired temperatures (e.g., 25, 40, 60, 80, and 95 °C).

- Continuously agitate the samples using a magnetic stirrer or shaker to facilitate the dissolution process and ensure equilibrium is reached. The time to reach equilibrium should be determined experimentally but is typically several hours.
- Equilibration and Sampling:
 - Allow the solutions to equilibrate at the set temperatures for a predetermined period (e.g., 24-48 hours) to ensure saturation.
 - After equilibration, cease agitation and allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear liquid phase) using a pre-heated syringe to prevent premature crystallization upon cooling.
 - Immediately filter the withdrawn sample using a syringe filter to remove any undissolved solid particles.
- Analysis of Gadolinium Concentration:
 - Accurately weigh the filtered sample.
 - Dilute the sample to a suitable concentration range for the analytical instrument.
 - Determine the concentration of gadolinium in the diluted sample using a calibrated ICP-OES or a similar analytical technique.
- Calculation of Solubility:
 - From the measured concentration of gadolinium, calculate the mass of **gadolinium sulfate** in the original filtered sample.
 - The solubility can then be expressed in grams of **gadolinium sulfate** per 100 grams of water.

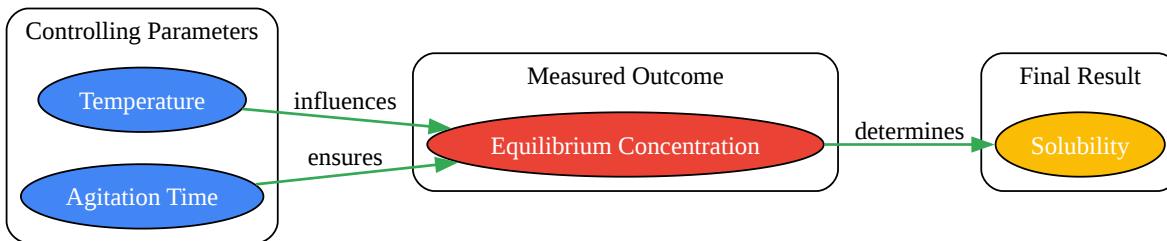
Experimental Workflow and Logical Relationships

The following diagrams illustrate the logical workflow for the experimental determination of **gadolinium sulfate** solubility and the relationship between key experimental parameters.



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Experimental Workflow for Solubility Determination



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Logical Relationships in Solubility Experiments

Conclusion

The aqueous solubility of **gadolinium sulfate** is a critical parameter that exhibits a clear inverse relationship with temperature. This technical guide has summarized the current understanding of this property and provided a detailed, standardized protocol for its experimental determination. For researchers and professionals in drug development, a precise characterization of solubility is essential for ensuring the stability, safety, and efficacy of gadolinium-based formulations. It is recommended that for specific applications, the solubility is determined under the exact conditions of the intended use.

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References

- 1. researchgate.net [researchgate.net]
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